

An In-depth Technical Guide to 3,5-Dibromobenzamide: Chemical Properties and Structure

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Compound of Interest

Compound Name: 3,5-Dibromobenzamide

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, structure, and relevant experimental data for **3,5-Dibromobenzamide**. It is intended to serve as a technical resource for professionals in research and development.

Core Chemical Properties and Structure

3,5-Dibromobenzamide is a halogenated aromatic amide. Its structure, featuring a benzene ring substituted with two bromine atoms and an amide group, makes it a valuable building block in synthetic organic chemistry and medicinal chemistry.

Structural Identifiers

The definitive structure of **3,5-Dibromobenzamide** is described by several standard chemical identifiers.

- IUPAC Name: **3,5-dibromobenzamide**^[1]
- CAS Number: 175205-85-3^{[1][2]}
- Molecular Formula: C₇H₅Br₂NO^{[1][2]}

- InChI: InChI=1S/C7H5Br2NO/c8-5-1-4(7(10)11)2-6(9)3-5/h1-3H,(H2,10,11)[1]
- SMILES: C1=C(C=C(C(=C1)Br)C(=O)N)Br

Physicochemical Data

A summary of the key quantitative properties of **3,5-Dibromobenzamide** is presented below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	278.93 g/mol	[1][2]
Melting Point	187-191 °C	[2]
Appearance	Off-white crystalline powder	[2]
Exact Mass	276.87379 Da	[1]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[2]

Chemical Structure Visualization

The 2D chemical structure of **3,5-Dibromobenzamide** is depicted below, illustrating the arrangement of its constituent atoms and functional groups.

Caption: 2D structure of **3,5-Dibromobenzamide**.

Experimental Protocols

Synthesis

3,5-Dibromobenzamide can be synthesized via standard amidation reactions. A general protocol involves the coupling of 3,5-dibromobenzoic acid with an amine source. The following is a representative, generalized workflow adapted from similar amide coupling reactions.[3]

Materials:

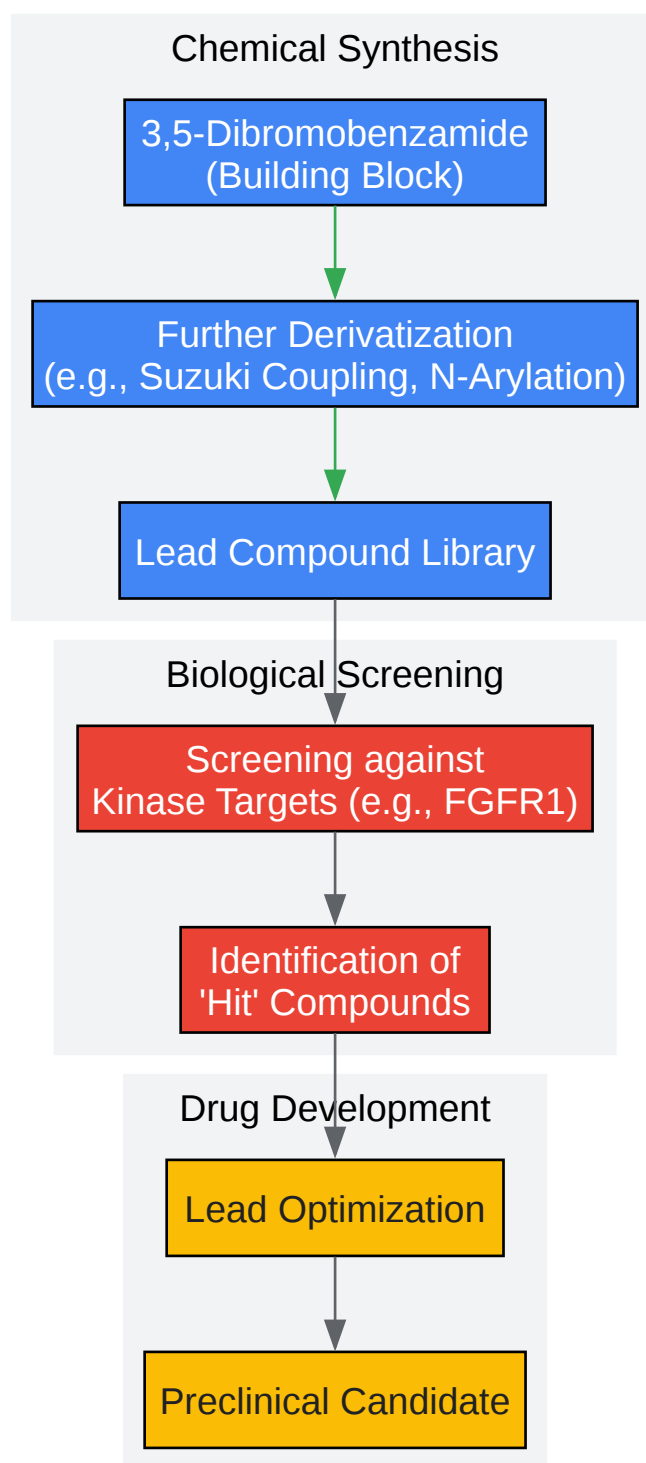
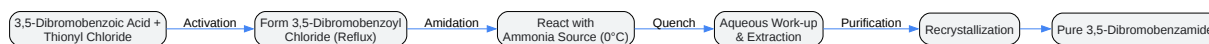
- 3,5-Dibromobenzoic acid

- Ammonia source (e.g., ammonium chloride with a base, or aqueous ammonia)
- Coupling Reagent (e.g., EDC HCl, DCC, or conversion to acid chloride via thionyl chloride)
- Anhydrous solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF), or Ethanol)
- Base (e.g., Triethylamine (TEA), Diisopropylethylamine (DIPEA))

Methodology (via Acid Chloride):

- Acid Chloride Formation: In a round-bottom flask under an inert atmosphere (e.g., nitrogen), suspend 3,5-dibromobenzoic acid (1.0 eq) in an excess of thionyl chloride.
- Add a catalytic amount of N,N-dimethylformamide (DMF).
- Heat the mixture to reflux and stir for 2-4 hours. Monitor the reaction by observing the cessation of gas evolution and the dissolution of the solid.
- Remove the excess thionyl chloride under reduced pressure to yield the crude 3,5-dibromobenzoyl chloride.
- Amidation: Dissolve the crude acid chloride in an anhydrous solvent like DCM.
- Cool the solution in an ice bath (0 °C).
- Slowly add a solution of the ammonia source (e.g., concentrated aqueous ammonia, >2.0 eq) to the cooled acid chloride solution with vigorous stirring.
- Allow the reaction to warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification: Quench the reaction by adding water. Separate the organic layer.
- Wash the organic layer sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the resulting crude solid by recrystallization (e.g., from an ethanol/water mixture) to obtain pure **3,5-Dibromobenzamide**.



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References

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- 2. 175205-85-3 CAS MSDS (3,5-DIBROMOBENZAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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